

# Dissociation of Dicitrate Citrate into Creatine and Citric Acid: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Dicitrate citrate

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## Abstract

**Dicitrate citrate**, a popular dietary supplement, is a salt formed from creatine and citric acid. In aqueous environments, it readily dissociates into its constituent components: two molecules of creatine and one molecule of citric acid. This complete dissociation is a critical factor influencing its physicochemical properties, bioavailability, and ultimately its physiological effects. This technical guide provides an in-depth analysis of the dissociation process, summarizing key quantitative data, detailing relevant experimental protocols for its characterization, and illustrating the underlying chemical transformations.

## Chemical and Physical Properties of Dicitrate Citrate

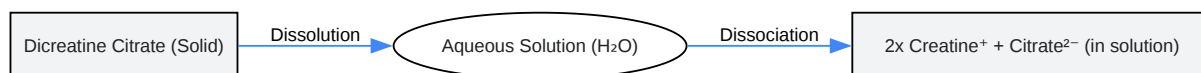
**Dicitrate citrate** is a molecular complex composed of two creatine cations and one citrate dianion.<sup>[1]</sup> Its formation involves an acid-base reaction between the basic guanidinium group of creatine and the carboxylic acid groups of citric acid. The resulting salt exhibits different physical properties compared to its individual components, notably in terms of solubility and dissolution rate.

Table 1: Physicochemical Properties of **Dicitrate Citrate** and its Components

Property	Dicreatine Citrate	Creatine	Citric Acid
Molecular Formula	C <sub>14</sub> H <sub>26</sub> N <sub>6</sub> O <sub>11</sub> [2]	C <sub>4</sub> H <sub>9</sub> N <sub>3</sub> O <sub>2</sub>	C <sub>6</sub> H <sub>8</sub> O <sub>7</sub>
Molecular Weight	454.39 g/mol [2]	131.13 g/mol	192.12 g/mol
Appearance	White crystalline powder	White crystalline powder	White crystalline powder
Solubility in Water	Higher than creatine[3]	Sparingly soluble	Very soluble
Intrinsic Dissolution Rate	7.61 mg·cm <sup>-2</sup> ·min <sup>-1</sup> [3]	6.92 mg·cm <sup>-2</sup> ·min <sup>-1</sup> [3]	-

## The Dissociation Process in Aqueous Solution

Upon dissolution in water, **dicreatine citrate** undergoes complete and rapid dissociation into its constituent ions: creatine and citrate. This process is a fundamental characteristic of salts in polar solvents.



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Caption: Dissolution and subsequent dissociation of **dicreatine citrate** in an aqueous environment.

The dissociation can be represented by the following equilibrium reaction:



While the equilibrium lies heavily towards the dissociated state in dilute solutions, the concept of a formal dissociation constant ( $K_d$ ) or  $pK_a$  for the salt itself is not typically applied in the same manner as for a weak acid or base. Instead, the behavior of the solution is governed by the individual properties of creatine and citric acid.

# Factors Influencing the Stability of Dissociated Creatine

Following dissociation, the stability of the liberated creatine becomes a crucial factor, as it can degrade into the biologically inactive creatinine. This conversion is influenced by several factors, primarily pH and temperature.

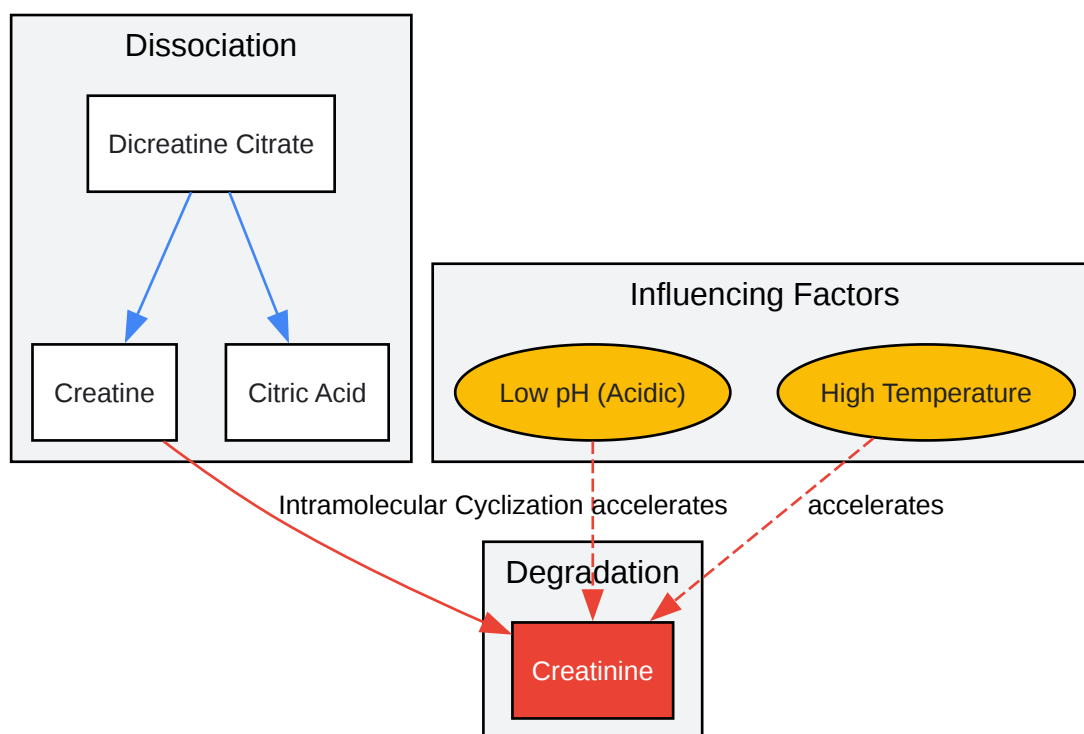
## Effect of pH

The conversion of creatine to creatinine is an intramolecular cyclization reaction that is significantly influenced by the pH of the solution. Acidic conditions generally accelerate this degradation. The presence of citric acid, a weak acid, will lower the pH of the solution, thereby creating an environment that can favor the conversion of creatine to creatinine over time.

## Effect of Temperature

Higher temperatures increase the rate of chemical reactions, including the degradation of creatine to creatinine. Therefore, aqueous solutions of **dicreatine citrate** are more stable at lower temperatures.

The interplay of these factors is critical in the formulation and storage of products containing **dicreatine citrate**.



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Caption: Logical workflow of **dicreatine citrate** dissociation and subsequent creatine degradation.

## Experimental Protocols for Characterization

A comprehensive understanding of the dissociation and subsequent behavior of **dicreatine citrate** requires robust analytical methodologies.

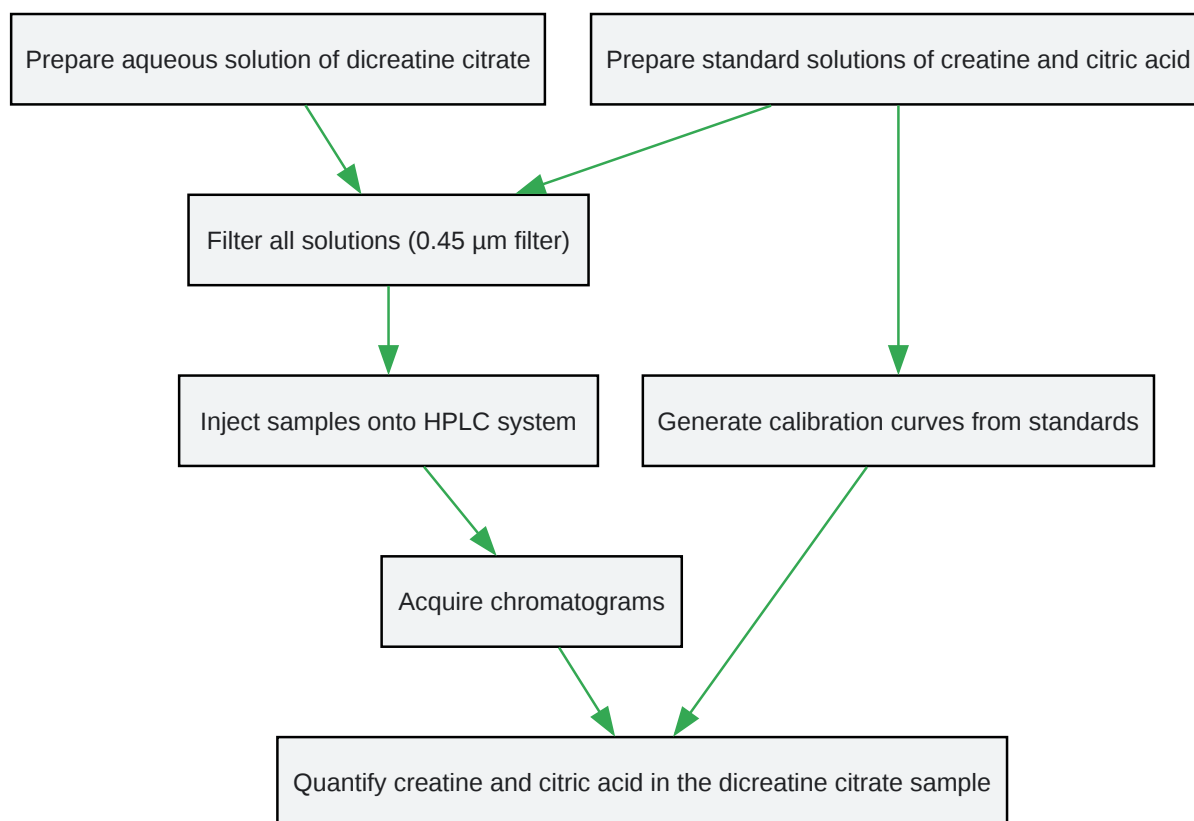
### Quantification of Creatine and Citric Acid by High-Performance Liquid Chromatography (HPLC)

An HPLC method can be employed for the simultaneous quantification of creatine and citric acid in a solution of dissolved **dicreatine citrate**.

Table 2: Example HPLC Method Parameters

Parameter	Value
Column	C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5 µm)
Mobile Phase	Isocratic or gradient elution with an aqueous buffer (e.g., phosphate buffer) and an organic modifier (e.g., acetonitrile or methanol). The pH should be controlled to ensure good peak shape and retention.
Flow Rate	1.0 mL/min
Detection	UV detection at a wavelength suitable for both creatine (around 210 nm) and citric acid (around 210 nm), or a diode array detector to monitor multiple wavelengths.
Injection Volume	20 µL
Temperature	Ambient or controlled (e.g., 25 °C)

Experimental Workflow:



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Caption: Experimental workflow for HPLC analysis of **dicreatine citrate** dissociation.

## Determination of the Dissociation Equilibrium (Indirectly)

While a direct pKa for the salt is not conventional, the extent of dissociation can be inferred by monitoring the concentrations of the free ions.

Potentiometric titration can be used to determine the pKa values of the individual components, creatine and citric acid, in the solution. By titrating a solution of dissolved **dicreatine citrate** with a strong acid and a strong base, the titration curve will exhibit inflection points corresponding to the protonation/deprotonation of the citrate and creatine molecules. This data can be used to model the species distribution at different pH values.

ITC can measure the heat changes associated with the binding or dissociation of molecules. While typically used for determining binding affinities, a reverse experiment could be designed

to measure the heat of dilution of a concentrated **dicreatine citrate** solution, which would be related to the energetics of dissociation and ion solvation.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

$^1\text{H}$  NMR spectroscopy can be used to study the chemical environment of the protons in creatine and citric acid. In a solution of **dicreatine citrate**, the chemical shifts of the protons on both molecules can be observed. Changes in these chemical shifts upon dilution or changes in pH can provide insights into the dissociation process and any potential interactions between the dissociated ions in solution.

## Conclusion

**Dicreatine citrate** fully dissociates into creatine and citric acid upon dissolution in aqueous media. The physicochemical properties of the resulting solution are dictated by the individual characteristics of its components. The stability of the liberated creatine is a key consideration, with pH and temperature being critical factors that influence its degradation to creatinine. A combination of analytical techniques, including HPLC, potentiometric titration, and NMR spectroscopy, can be utilized to thoroughly characterize the dissociation process and the subsequent behavior of creatine and citric acid in solution. This understanding is paramount for the development of stable and effective formulations for research, scientific, and pharmaceutical applications.

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- To cite this document: BenchChem. [Dissociation of Dicreatine Citrate into Creatine and Citric Acid: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1180860#dissociation-of-dicreatine-citrate-into-creatine-and-citric-acid]

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